

Application Notes and Protocols for Labeling Cellulose Fibers with Reactive Green 19

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Compound of Interest

Compound Name: Reactive Green 19

Cat. No.: B12281969

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These application notes provide a detailed protocol for the covalent labeling of cellulose fibers with **Reactive Green 19**, a reactive dye suitable for material science research. The labeling process forms a stable covalent bond between the dye and the cellulose, allowing for robust tracking and visualization of cellulose-based materials in various applications, including the development of drug delivery systems and advanced composite materials.

Reactive dyes, such as **Reactive Green 19**, chemically react with the functional groups of fibers to form a covalent bond.^[1] In the case of cellulose, the hydroxyl groups are the primary reaction sites.^{[2][3]} The reaction is typically carried out under alkaline conditions, which activates the hydroxyl groups on the cellulose, making them more nucleophilic and ready to react with the dye.^[2] This process ensures the dye is permanently attached to the fiber, providing high wash-fastness.^[1]

The successful labeling of cellulose fibers can be confirmed through various characterization techniques. Fourier-transform infrared spectroscopy (FTIR) can be used to identify the presence of chemical bonds formed between the dye and cellulose.^[4] Spectrophotometry can be used to quantify the amount of dye bound to the fibers.

Experimental Protocols

Materials

- Cellulose fibers (e.g., cotton, viscose, or cellulose nanocrystals)
- **Reactive Green 19**
- Sodium carbonate (Na_2CO_3)
- Sodium chloride (NaCl)
- Sodium hydroxide (NaOH) (for pH adjustment)
- Hydrochloric acid (HCl) (for pH adjustment)
- Deionized water
- Ethanol
- Beakers and flasks
- Magnetic stirrer and stir bars
- Water bath or heating mantle with temperature control
- pH meter
- Centrifuge and centrifuge tubes (for nanoparticle labeling)
- Spectrophotometer

Protocol for Labeling Cellulose Fibers

This protocol is a general guideline and may require optimization depending on the specific type of cellulose fibers and the desired degree of labeling.

- Pre-treatment of Cellulose Fibers:
 - Wash the cellulose fibers with a 0.1 M NaOH solution at 60-80°C for 1 hour to remove any impurities and to swell the fibers, which increases the accessibility of hydroxyl groups.

- Rinse the fibers thoroughly with deionized water until the pH is neutral.
- Dry the fibers in an oven at 60°C or by solvent exchange with ethanol followed by air drying.
- Preparation of Dyeing Solution:
 - Prepare a stock solution of **Reactive Green 19** in deionized water (e.g., 1 g/L). The solubility can be enhanced by gentle heating.
 - In a separate beaker, prepare a solution of sodium chloride (e.g., 20 g/L) and sodium carbonate (e.g., 10 g/L) in deionized water. The salt helps to promote dye migration to the fiber surface.[3]
- Labeling Reaction:
 - Immerse the pre-treated cellulose fibers in the sodium chloride and sodium carbonate solution. The typical liquor ratio (ratio of the weight of the solution to the weight of the fibers) is 20:1.
 - Heat the solution to the desired reaction temperature (typically between 60°C and 80°C). [2]
 - Add the **Reactive Green 19** stock solution to the bath and stir continuously.
 - Maintain the reaction for 1-2 hours at the set temperature. The pH of the solution should be alkaline (around 10-11) to facilitate the covalent bonding.[2]
- Washing and Purification:
 - After the reaction, remove the labeled fibers and rinse them with cold deionized water to remove any unbound dye.
 - Perform a series of hot washes (soaping) at 80-90°C with a mild detergent or a solution of 1 g/L sodium carbonate to remove any hydrolyzed, unfixed dye. This step is crucial for achieving high wash-fastness.[1]

- Continue rinsing with hot and then cold deionized water until the rinsing water is clear and the pH is neutral.
- Dry the labeled cellulose fibers.

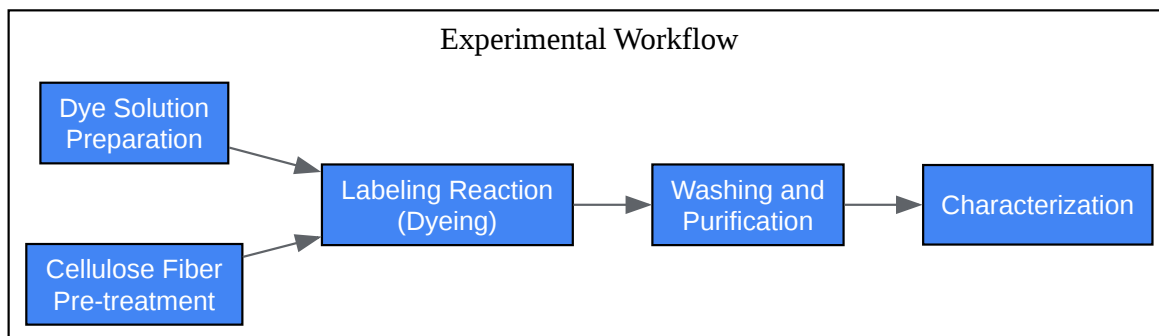
Quantitative Data Summary

The following table provides an example of the type of quantitative data that can be collected to characterize the labeling process. The values are hypothetical and will vary based on experimental conditions.

Parameter	Condition 1	Condition 2	Condition 3
Dye Concentration (g/L)	0.5	1.0	2.0
Temperature (°C)	60	70	80
Reaction Time (hours)	1	1.5	2
Dye Uptake (%)	75	85	92
Fixation Efficiency (%)	80	88	95
Color Strength (K/S)	8.5	12.3	16.8

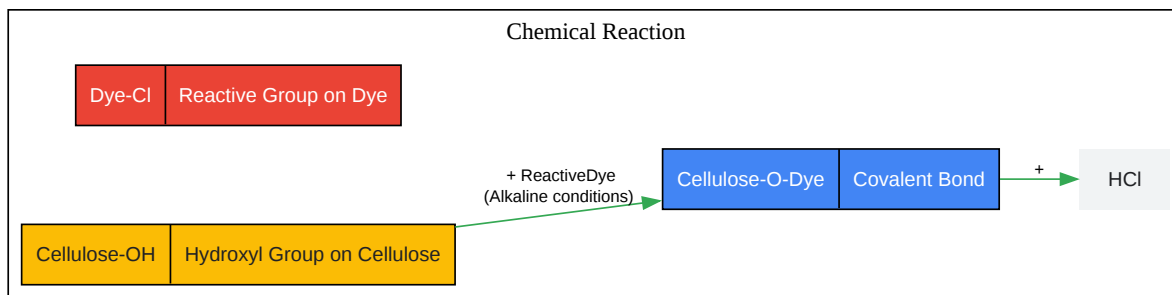
- Dye Uptake (%): The percentage of dye from the bath that is adsorbed onto the fibers.
- Fixation Efficiency (%): The percentage of the adsorbed dye that is covalently bound to the fibers.
- Color Strength (K/S): A measure of the color intensity of the dyed fibers, determined by spectrophotometry.

Visualizations



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Experimental workflow for labeling cellulose fibers.



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Covalent bond formation between cellulose and a reactive dye.

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References

- 1. researchgate.net [researchgate.net]
- 2. Dyeing and Characterization of Cellulose Powder Developed from Waste Cotton - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. mdpi.com [mdpi.com]
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